

# Technical Guide: Physicochemical Properties of 3,3-Dimethoxybutan-2-one

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3,3-Dimethoxybutan-2-one

Cat. No.: B1329833

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the boiling point and related physicochemical properties of **3,3-Dimethoxybutan-2-one** (CAS No. 21983-72-2). It includes a summary of reported boiling point data, detailed experimental protocols for its determination, and a visualization of its synthesis pathway.

## Quantitative Data Summary

**3,3-Dimethoxybutan-2-one** is a colorless liquid utilized as a solvent and reagent in organic synthesis.<sup>[1]</sup> The experimentally determined and predicted boiling points for this compound are summarized below. Variations in reported values can be attributed to differences in experimental conditions and measurement precision.

Parameter	Value	Conditions	Source(s)
Boiling Point	160-162 °C	Not specified	[1]
Boiling Point	145.5 °C	760 mmHg	[1]
Boiling Point	145-146 °C	lit.	[2][3]
Boiling Point	145 °C	Not specified	[4]
Boiling Point	145.499 °C	760 mmHg	

# Experimental Protocols: Boiling Point Determination

While a specific, published protocol for determining the boiling point of **3,3-Dimethoxybutan-2-one** was not found, standard methodologies for organic liquids are applicable. The following describes the Thiele tube method, a common and effective technique for small sample volumes.[\[5\]](#)

**Objective:** To determine the boiling point of a liquid organic compound by observing the temperature at which its vapor pressure equals the atmospheric pressure.

## Apparatus and Materials:

- Thiele tube
- High-temperature heating oil (e.g., mineral oil or silicone oil)
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Bunsen burner or other heat source
- Stand and clamps
- Sample of **3,3-Dimethoxybutan-2-one**
- Safety goggles and appropriate personal protective equipment

## Procedure:

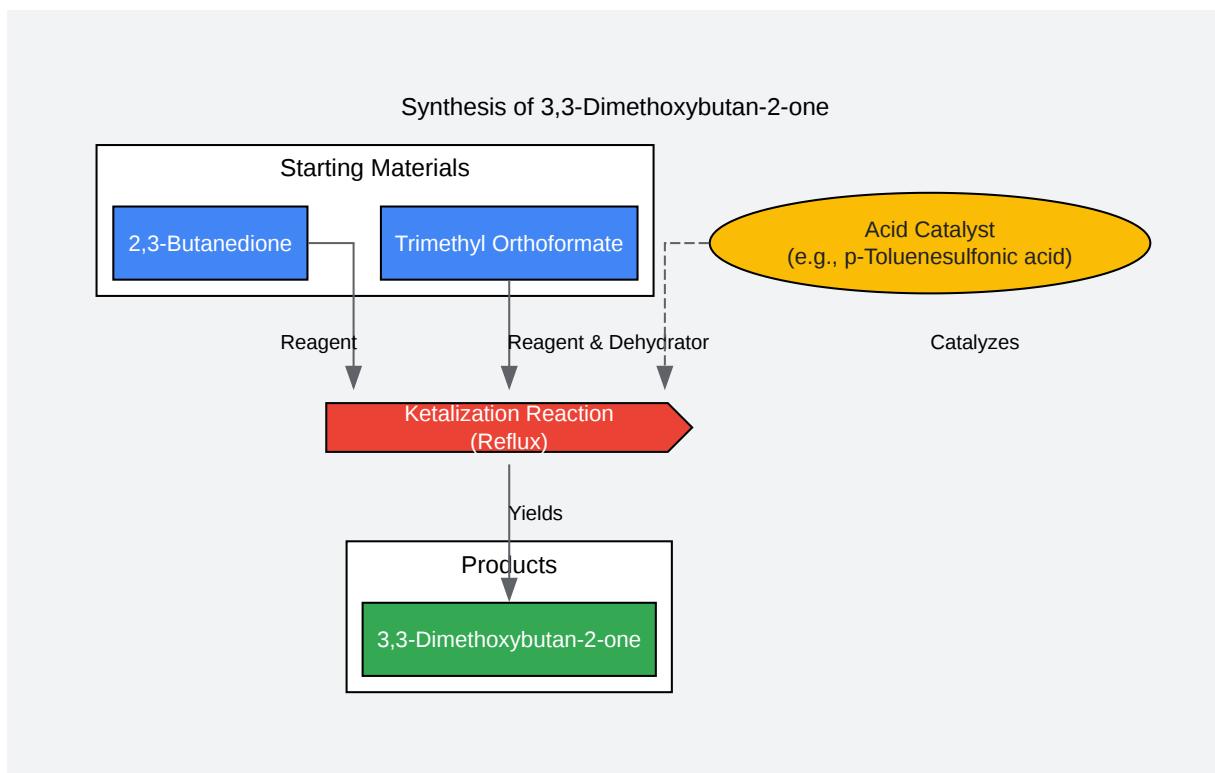
- **Sample Preparation:** Fill the small test tube with the liquid sample to a depth of approximately 1-2 cm.
- **Capillary Tube Placement:** Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end protruding above the surface.[\[2\]](#)

- Apparatus Assembly:
  - Attach the test tube to the thermometer using a rubber band or wire. Ensure the bottom of the test tube is level with the thermometer bulb.
  - Clamp the Thiele tube to the stand and fill it with heating oil until the oil level is above the side arm junction.
  - Immerse the thermometer and the attached sample tube into the Thiele tube, ensuring the sample is positioned near the center of the main tube.[\[5\]](#)
- Heating:
  - Gently heat the side arm of the Thiele tube with a Bunsen burner using a slow, even flame. [\[2\]](#) The design of the tube promotes convection currents, ensuring uniform temperature distribution.[\[2\]](#)
  - As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
  - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[\[6\]](#) This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure.
- Boiling Point Reading:
  - Remove the heat source and allow the apparatus to cool slowly.
  - The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[\[2\]](#)[\[5\]](#)
  - Record this temperature.
- Safety Precautions:
  - Always wear safety goggles.[\[6\]](#)
  - Ensure the capillary tube is properly sealed to avoid experimental failure.[\[6\]](#)

- Handle the hot Thiele tube and oil with care to prevent burns.
- Perform the experiment in a well-ventilated area or fume hood.

## Synthesis Pathway Visualization

**3,3-Dimethoxybutan-2-one** can be synthesized from the starting materials 2,3-butanedione and methanol or, more efficiently, with trimethyl orthoformate which serves as both a reagent and a water scavenger. The reaction is typically acid-catalyzed.



[Click to download full resolution via product page](#)

Caption: Workflow for the acid-catalyzed synthesis of **3,3-Dimethoxybutan-2-one**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 3. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 4. 3,3-Dimethoxy-2-butanone | 21983-72-2 | FD41675 [biosynth.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3,3-Dimethoxybutan-2-one]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1329833#boiling-point-of-3-3-dimethoxybutan-2-one>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)